

Application Note: Quantification of 1-Deoxysphingosine (m18:1(14Z)) using LC-MS/MS

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Compound of Interest

Compound Name: 1-Deoxysphingosine (m18:1(14Z))

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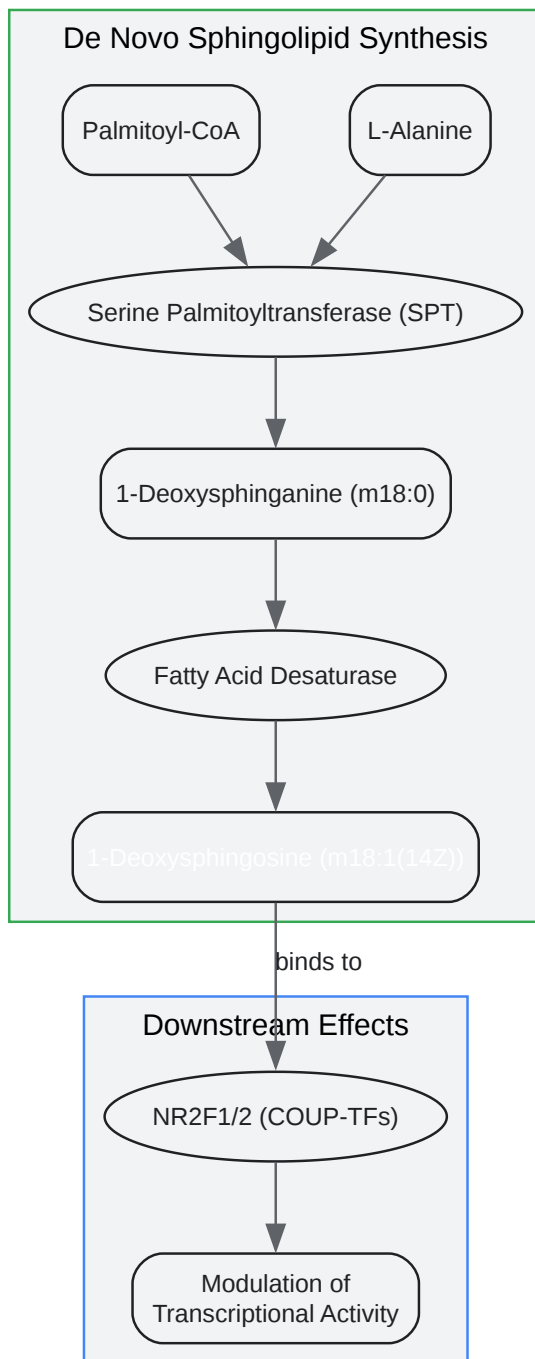
Introduction

1-Deoxysphingolipids (deoxySLs) are a class of atypical sphingolipids that are formed when the enzyme serine palmitoyltransferase (SPT) condenses palmitoyl-CoA with L-alanine instead of its canonical substrate, L-serine.^{[1][2]} This substitution results in the absence of the C1-hydroxyl group, a defining structural feature of this lipid class. The native and most common isoform of 1-deoxysphingosine is **1-deoxysphingosine (m18:1(14Z))**.^{[1][3][4]} Unlike canonical sphingolipids, deoxySLs cannot be catabolized by the sphingosine-1-phosphate lyase pathway and are instead metabolized by cytochrome P450 enzymes.^{[1][2]} Accumulation of 1-deoxysphingolipids has been associated with several pathological conditions, including hereditary sensory and autonomic neuropathy type 1 (HSAN1) and type 2 diabetes.^[3] Consequently, accurate and sensitive quantification of **1-deoxysphingosine (m18:1(14Z))** is crucial for understanding its physiological and pathological roles. This application note provides a detailed protocol for the quantification of **1-deoxysphingosine (m18:1(14Z))** in human plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

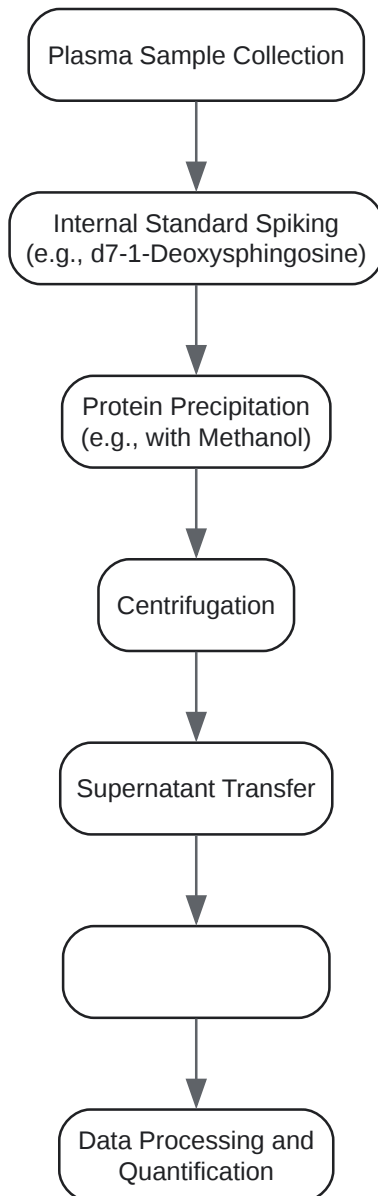
Signaling Pathway and Experimental Workflow

The biosynthesis of **1-deoxysphingosine (m18:1(14Z))** and a general experimental workflow for its quantification are depicted below.

Biosynthesis of 1-Deoxysphingosine (m18:1(14Z))

[Click to download full resolution via product page](#)Caption: Biosynthesis and signaling of **1-Deoxysphingosine (m18:1(14Z))**.

LC-MS/MS Workflow for 1-Deoxysphingosine (m18:1(14Z)) Quantification



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Caption: Experimental workflow for LC-MS/MS analysis.

Experimental Protocols

Materials and Reagents

- **1-Deoxysphingosine (m18:1(14Z))** standard (e.g., from Cayman Chemical or Avanti Polar Lipids)
- Deuterated 1-deoxysphingosine (e.g., d7-1-deoxysphingosine) as an internal standard (IS)
- LC-MS grade methanol, acetonitrile, and water
- Formic acid
- Human plasma (EDTA-anticoagulated)
- Microcentrifuge tubes (1.5 mL)
- Autosampler vials with inserts

Sample Preparation

- Thaw plasma samples on ice.
- In a 1.5 mL microcentrifuge tube, add 50 µL of plasma.
- Add 10 µL of the internal standard working solution (e.g., 1 µg/mL d7-1-deoxysphingosine in methanol) to each plasma sample, calibrator, and quality control sample.
- Add 200 µL of ice-cold methanol to precipitate proteins.
- Vortex mix for 30 seconds.
- Incubate at -20°C for 20 minutes to enhance protein precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean autosampler vial with an insert for LC-MS/MS analysis.

LC-MS/MS Method

Liquid Chromatography (LC) Parameters:

| Parameter | Value |
|--------------------|--|
| Column | C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm) |
| Mobile Phase A | Water with 0.1% formic acid |
| Mobile Phase B | Acetonitrile/Methanol (1:1, v/v) with 0.1% formic acid |
| Gradient | 0-1 min: 50% B; 1-5 min: 50-95% B; 5-6 min: 95% B; 6-6.1 min: 95-50% B; 6.1-8 min: 50% B |
| Flow Rate | 0.4 mL/min |
| Column Temperature | 40°C |
| Injection Volume | 5 µL |

Mass Spectrometry (MS) Parameters:

| Parameter | Value |
|-------------------------|---|
| Ionization Mode | Positive Electrospray Ionization (ESI+) |
| Scan Type | Multiple Reaction Monitoring (MRM) |
| Capillary Voltage | 3.5 kV |
| Source Temperature | 150°C |
| Desolvation Temperature | 400°C |
| Cone Gas Flow | 50 L/hr |
| Desolvation Gas Flow | 800 L/hr |

MRM Transitions:

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) | Dwell Time (ms) | Collision Energy (eV) |
|---|---------------------|-------------------|-----------------|-----------------------|
| 1-Deoxysphingosine (m18:1(14Z)) | 284.3 | 266.3 | 100 | 15 |
| 1-Deoxysphingosine (m18:1(14Z)) (Qualifier) | 284.3 | 60.1 | 100 | 25 |
| d7-1-Deoxysphingosine (IS) | 291.3 | 273.3 | 100 | 15 |

Note: Collision energies should be optimized for the specific instrument used.

Calibration Curve and Quantification

- Prepare a stock solution of **1-deoxysphingosine (m18:1(14Z))** in methanol (e.g., 1 mg/mL).
- Prepare a series of working standards by serial dilution of the stock solution.
- Prepare calibration standards by spiking the working standards into a surrogate matrix (e.g., charcoal-stripped plasma or a solution of 4% bovine serum albumin in phosphate-buffered saline) to achieve final concentrations ranging from 1 to 500 ng/mL.
- Process the calibration standards and quality control samples alongside the unknown plasma samples as described in the sample preparation section.
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibrators.
- Use a linear regression with a 1/x weighting to fit the calibration curve.
- Determine the concentration of **1-deoxysphingosine (m18:1(14Z))** in the unknown samples by interpolating their peak area ratios from the calibration curve.

Quantitative Data Summary

The following table summarizes expected concentration ranges of 1-deoxysphingosine in human plasma. It is important to note that these values can vary depending on the cohort, analytical method, and pre-analytical sample handling.

| Biological Matrix | Condition | Concentration Range (ng/mL) | Reference |
|-------------------|--|-----------------------------|-----------|
| Human Plasma | Healthy Controls | 1 - 10 | [5] |
| Human Plasma | Type 2 Diabetes | 10 - 50 | [3] |
| Human Plasma | Hereditary Sensory and Autonomic Neuropathy type 1 (HSAN1) | 50 - 200+ | [3] |

Conclusion

This application note provides a comprehensive and detailed protocol for the sensitive and specific quantification of **1-deoxysphingosine (m18:1(14Z))** in human plasma by LC-MS/MS. The described method is suitable for use in clinical research and drug development to investigate the role of this atypical sphingolipid in various physiological and pathological processes. The provided workflow, from sample preparation to data analysis, along with the quantitative data summary, offers a valuable resource for researchers in the field of lipidomics.

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